6-Bromo-5-ethoxy-1H-indazole: A Technical Guide for Chemical Researchers

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Compound of Interest

Compound Name:	*6-Bromo-5-ethoxy-1H-indazole*
CAS No.:	*1226903-72-5*
Cat. No.:	*B596978*

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This guide provides an in-depth technical overview of **6-Bromo-5-ethoxy-1H-indazole**, a heterocyclic compound of increasing interest in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field, offering critical data, a detailed synthesis protocol, and insights into its potential applications.

Compound Identification and Properties

6-Bromo-5-ethoxy-1H-indazole is a substituted indazole derivative. The strategic placement of a bromine atom and an ethoxy group on the indazole core makes it a versatile intermediate for the synthesis of more complex molecules.

Chemical Identifiers

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Property	Value
CAS Number	1226903-72-5
Molecular Formula	$C_9H_9BrN_2O$
Molecular Weight	241.088 g/mol
InChI Key	GKYHSARCLYQEGV-UHFFFAOYSA-N

Physicochemical Properties

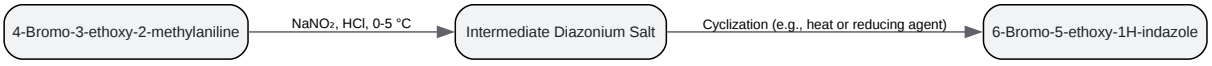
Property	Value	Source
Physical Form	Solid (predicted)	General knowledge
Purity	Typically >95%	[1]
Solubility	Soluble in organic solvents like DMF and DMSO	General knowledge

Synthesis Protocol

A direct, published synthesis protocol for **6-Bromo-5-ethoxy-1H-indazole** is not readily available in the reviewed literature. However, based on established methods for the synthesis of analogous substituted indazoles, a reliable synthetic route can be proposed. The following protocol is an adapted procedure based on the diazotization of a substituted aniline followed by cyclization, a common and robust method for constructing the indazole ring system.[2]

Disclaimer: This protocol is a proposed method and should be adapted and optimized by qualified professionals under appropriate laboratory conditions. All chemical handling should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

Proposed Synthetic Pathway



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Caption: Proposed synthesis of **6-Bromo-5-ethoxy-1H-indazole**.

Step-by-Step Experimental Procedure

Step 1: Diazotization of 4-Bromo-3-ethoxy-2-methylaniline

- In a three-necked round-bottom flask equipped with a mechanical stirrer, thermometer, and dropping funnel, suspend 4-Bromo-3-ethoxy-2-methylaniline (1.0 eq) in a suitable acidic medium (e.g., a mixture of glacial acetic acid and propionic acid).
- Cool the suspension to 0-5 °C in an ice-salt bath.
- Prepare a solution of sodium nitrite (1.1 eq) in water.
- Slowly add the sodium nitrite solution dropwise to the aniline suspension, maintaining the temperature below 5 °C.
- Stir the reaction mixture at 0-5 °C for 30-60 minutes after the addition is complete to ensure full formation of the diazonium salt.

Step 2: Intramolecular Cyclization

- The cyclization of the diazonium salt to the indazole can often be achieved by carefully warming the reaction mixture. Slowly allow the temperature to rise to room temperature, and then gently heat to 50-60 °C. The progress of the reaction should be monitored by an appropriate technique (e.g., TLC or LC-MS).
- Alternatively, reductive cyclization can be employed. After the diazotization is complete, a reducing agent such as stannous chloride ($SnCl_2$) in concentrated hydrochloric acid can be added at low temperature, followed by warming to facilitate cyclization.

Step 3: Work-up and Purification

- Once the reaction is complete, cool the mixture to room temperature and pour it into a beaker of crushed ice.

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- Neutralize the acidic solution by the slow addition of a base, such as sodium hydroxide or sodium carbonate solution, until the pH is approximately 7-8.
- The crude product may precipitate out of the solution. If so, collect the solid by filtration, wash with cold water, and dry under vacuum.
- If the product remains in solution, extract the aqueous mixture with a suitable organic solvent (e.g., ethyl acetate or dichloromethane).
- Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude **6-Bromo-5-ethoxy-1H-indazole** by column chromatography on silica gel or by recrystallization from an appropriate solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to obtain the final product of high purity.

Applications in Drug Discovery

Indazole derivatives are recognized as "privileged scaffolds" in medicinal chemistry due to their wide range of biological activities.[3][4] The 6-bromo-indazole core, in particular, is a key structural motif in numerous kinase inhibitors developed for cancer therapy.[2]

Kinase Inhibition

The bromine atom at the 6-position and the ethoxy group at the 5-position of the indazole ring can serve as crucial handles for further chemical modification. This allows for the exploration of structure-activity relationships (SAR) in the development of potent and selective kinase inhibitors. The indazole scaffold can mimic the hinge-binding region of ATP in the kinase domain of various enzymes.



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Caption: Workflow for utilizing **6-Bromo-5-ethoxy-1H-indazole** in drug discovery.

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Other Potential Therapeutic Areas

Beyond oncology, indazole derivatives have shown promise in a variety of therapeutic areas, including:

- Anti-inflammatory[3]
- Antimicrobial[3]
- Antidiabetic[3]

The unique substitution pattern of **6-Bromo-5-ethoxy-1H-indazole** makes it an attractive starting material for the synthesis of novel compounds to be screened for a wide range of biological activities.

Safety and Handling

As with any brominated heterocyclic compound, **6-Bromo-5-ethoxy-1H-indazole** should be handled with care. While specific toxicity data is not available for this compound, general precautions for similar chemicals should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.[5]
- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood.[5]
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[5]
- Disposal: Dispose of in accordance with local, state, and federal regulations.[5]

Conclusion

6-Bromo-5-ethoxy-1H-indazole is a valuable chemical intermediate with significant potential in the field of drug discovery and development. Its well-defined structure and versatile functional groups provide a solid foundation for the synthesis of novel therapeutic agents. This

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guide offers a comprehensive starting point for researchers looking to work with this promising compound.

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